

A Comprehensive Technical Guide to 1-(4-Thiophen-2-ylphenyl)methanamine

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Compound of Interest

Compound Name: 1-(4-Thiophen-2-ylphenyl)methanamine

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This technical guide provides a detailed overview of the chemical properties of **1-(4-Thiophen-2-ylphenyl)methanamine**, including its molecular formula and weight. Due to the limited availability of direct experimental data for this specific compound, this document also presents information on the closely related and more extensively studied analogue, 1-(4-Thiophen-2-ylphenyl)ethanamine, for comparative purposes. Furthermore, a plausible synthetic protocol for **1-(4-Thiophen-2-ylphenyl)methanamine** is proposed, based on established chemical transformations.

Core Compound Data

The fundamental chemical properties of **1-(4-Thiophen-2-ylphenyl)methanamine** and its ethanamine analogue are summarized below. It is important to note that while data for the ethanamine derivative is derived from public chemical databases, the data for the requested methanamine compound is calculated based on its chemical structure, as specific experimental data is not readily available.

Property	1-(4-Thiophen-2-ylphenyl)methanamine	1-(4-Thiophen-2-ylphenyl)ethanamine
Molecular Formula	C ₁₁ H ₁₁ NS	C ₁₂ H ₁₃ NS[1]
Molecular Weight	189.28 g/mol (Calculated)	203.31 g/mol [1]
IUPAC Name	(4-(thiophen-2-yl)phenyl)methanamine	1-(4-thiophen-2-yl)ethanamine[1]
Synonyms	Not available	1-[4-(2-thienyl)phenyl]ethanamine[1]

Proposed Experimental Protocol: Synthesis of 1-(4-Thiophen-2-ylphenyl)methanamine

A viable synthetic route to **1-(4-Thiophen-2-ylphenyl)methanamine** involves a two-step process starting from the corresponding aldehyde, 4-(thiophen-2-yl)benzaldehyde. This process consists of the formation of an intermediate imine, followed by its reduction to the desired primary amine. This method, known as reductive amination, is a widely used and effective strategy for the synthesis of amines.

Step 1: Synthesis of 4-(thiophen-2-yl)benzaldehyde (Intermediate)

This intermediate can be synthesized via a Suzuki coupling reaction between 4-formylphenylboronic acid and 2-bromothiophene.

- **Reactants:** 4-formylphenylboronic acid, 2-bromothiophene, palladium catalyst (e.g., Pd(PPh₃)₄), a base (e.g., Na₂CO₃), and a suitable solvent system (e.g., toluene/ethanol/water).
- **Procedure:** The reactants are combined in the solvent system and heated under an inert atmosphere (e.g., nitrogen or argon) until the reaction is complete, as monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up and Purification:** The reaction mixture is cooled, and the organic layer is separated, washed, dried, and concentrated. The crude product is then purified by column

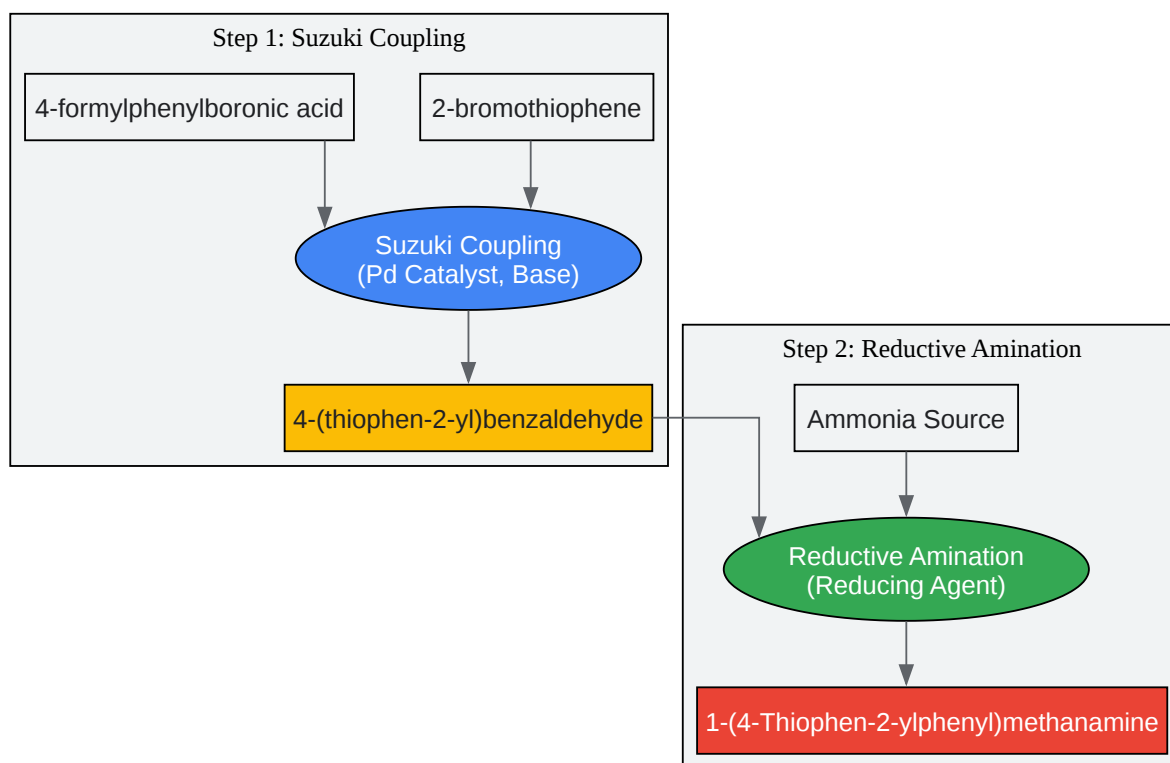
chromatography to yield pure 4-(thiophen-2-yl)benzaldehyde.

Step 2: Reductive Amination to **1-(4-Thiophen-2-ylphenyl)methanamine**

- **Reactants:** 4-(thiophen-2-yl)benzaldehyde, a source of ammonia (e.g., ammonium acetate or a solution of ammonia in an alcohol), and a reducing agent (e.g., sodium borohydride or sodium cyanoborohydride).
- **Procedure:** The 4-(thiophen-2-yl)benzaldehyde is dissolved in a suitable solvent (e.g., methanol or ethanol), and the ammonia source is added. The mixture is stirred to facilitate the formation of the intermediate imine. Subsequently, the reducing agent is added portion-wise at a controlled temperature (e.g., 0 °C to room temperature). The reaction is monitored for the disappearance of the imine intermediate.
- **Work-up and Purification:** Upon completion, the reaction is quenched, and the solvent is removed under reduced pressure. The residue is then subjected to an appropriate work-up, which may include extraction and washing. The final product, **1-(4-thiophen-2-ylphenyl)methanamine**, is purified by a suitable method such as column chromatography or crystallization.

Visualized Synthetic Workflow

The following diagram illustrates the proposed synthetic pathway for **1-(4-Thiophen-2-ylphenyl)methanamine**.



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Caption: Proposed synthesis of **1-(4-Thiophen-2-ylphenyl)methanamine**.

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References

- 1. homework.study.com [homework.study.com]
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